

N,N-Dimethylformamide dineopentyl acetal structural formula and IUPAC name

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Compound of Interest

Compound Name: **N,N-Dimethylformamide
dineopentyl acetal**

Cat. No.: **B1217958**

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An In-depth Technical Guide to **N,N-Dimethylformamide dineopentyl acetal**

This technical guide provides a comprehensive overview of **N,N-Dimethylformamide
dineopentyl acetal**, a versatile reagent in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical research. It covers the compound's structural details, physicochemical properties, synthesis, and key applications, with a focus on experimental protocols and mechanistic insights.

Compound Identification and Structural Formula

IUPAC Name: 1,1-bis(2,2-dimethylpropoxy)-N,N-dimethylmethanamine[[1](#)]

Synonyms: N,N-DMFDNPA[[1](#)]

CAS Number: 4909-78-8

Molecular Formula: C₁₃H₂₉NO₂[[1](#)]

Structural Formula:

Condensed Structural Formula: (CH₃)₂NCH[OCH₂C(CH₃)₃]₂[[1](#)]

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **N,N-Dimethylformamide dineopentyl acetal** is presented below.

Table 1: Physicochemical Properties

Property	Value	Reference(s)
Molecular Weight	231.37 g/mol	[1]
Appearance	Colorless liquid	[2]
Density	0.829 g/mL at 25°C	[3]
Boiling Point	85-87°C at 10 mmHg	[3]
Refractive Index	n _{20/D} 1.412	[3]
Solubility	Hydrolyzes in water; soluble in most organic solvents.	[1]
Stability	Moisture sensitive.	

Table 2: Spectroscopic Data

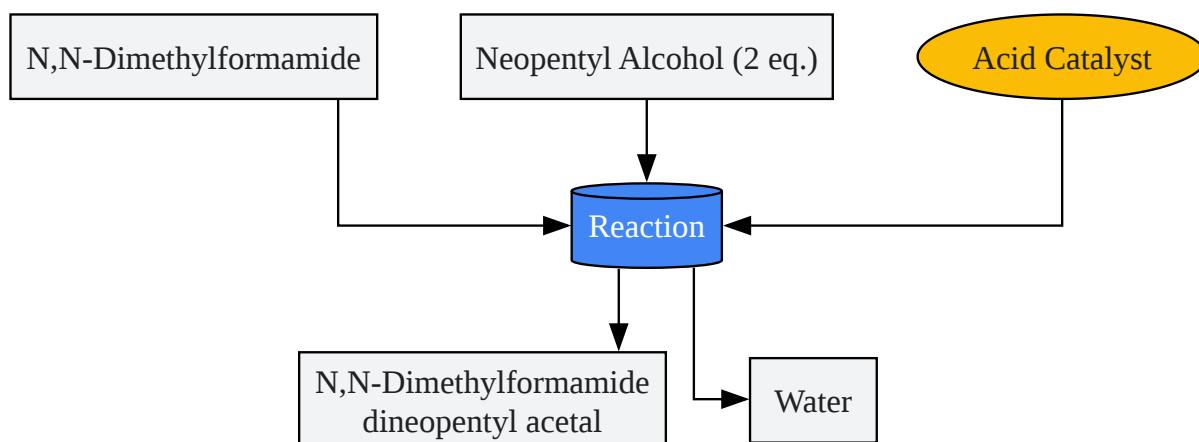
Technique	Data	Reference(s)
¹ H NMR	δ 3.0-3.5 ppm (s, 4H, OCH ₂) δ 2.2-2.4 ppm (s, 6H, N(CH ₃) ₂) δ 0.8-1.0 ppm (s, 18H, C(CH ₃) ₃)	[1]
¹³ C NMR	δ 100-110 ppm (Acetal C) δ 65-75 ppm (OCH ₂) δ 35-45 ppm (N(CH ₃) ₂) δ 30-35 ppm (C(CH ₃) ₃) δ 25-30 ppm (C(CH ₃) ₃)	[1]
Mass Spec.	Molecular Ion [M] ⁺ at m/z 231	[1]
IR	2950-2970 cm ⁻¹ (C-H stretching)	[1]

Synthesis and Reaction Mechanisms

N,N-Dimethylformamide dineopentyl acetal is a valuable reagent in a variety of chemical transformations, primarily acting as a dehydrating and alkylating agent.

Synthesis of N,N-Dimethylformamide dineopentyl acetal

The synthesis of **N,N-Dimethylformamide dineopentyl acetal** typically involves the reaction of N,N-dimethylformamide (DMF) with neopentyl alcohol in the presence of an acid catalyst.



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General synthesis workflow for **N,N-Dimethylformamide dineopentyl acetal**.

Experimental Protocol: General Synthesis

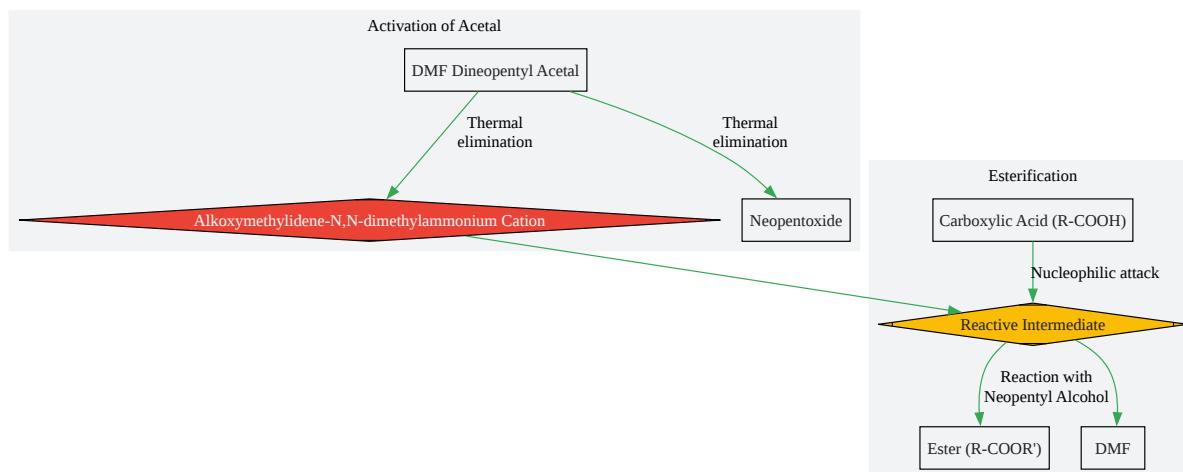
A general procedure for the synthesis of DMF acetals involves the reaction of a Vilsmeier reagent with a sodium alkoxide. The following is a representative protocol:

- A solution of N,N-dialkyl(chloromethylene)ammonium chloride (Vilsmeier reagent, 1 mole) in chloroform (500-640 mL) is prepared and stirred.
- Sodium neopentoxide (2.1 moles) in neopentyl alcohol (1 L) is added to the stirred solution.
- The mixture is stirred for 1 hour at 20°C.
- The precipitated sodium chloride is removed by filtration.

- The filtrate is subjected to distillation under reduced pressure to isolate the **N,N-Dimethylformamide dineopentyl acetal**.

Mechanism of Action in Esterification

N,N-Dimethylformamide dineopentyl acetal is an effective reagent for the esterification of carboxylic acids. The reaction proceeds through the formation of a highly reactive intermediate. The acetal thermally eliminates an alkoxide to form an alkoxy methylidene-N,N-dimethylammonium cation, which is a potent electrophile.



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Mechanism of esterification using **N,N-Dimethylformamide dineopentyl acetal**.

Applications in Organic Synthesis

This acetal is utilized in several key synthetic transformations.

Esterification of $\text{N}\alpha$ -Fluorenylmethyloxycarbonylamino Acids (Fmoc)

N,N-Dimethylformamide dineopentyl acetal serves as an efficient condensing agent for the esterification of Fmoc-protected amino acids, a crucial step in solid-phase peptide synthesis.^[4] This method is advantageous as it helps to avoid side reactions such as dimerization and racemization that can occur with other coupling agents.^[4]

Experimental Protocol: Esterification of an N-Protected Amino Acid (Representative)

The following protocol is adapted from a procedure using the di-tert-butyl acetal and is representative of the conditions that would be used with the dineopentyl acetal.

- A solution of the N-protected amino acid (e.g., N-acetyl-L-phenylalanine, 1.0 g, 4.78 mmol) in **N,N-Dimethylformamide dineopentyl acetal** (6.0 equivalents) is prepared.
- The solution is stirred at 60°C overnight.
- The reaction progress is monitored by a suitable chromatographic technique (e.g., UPLC or TLC).
- Upon completion, the solvent is removed under reduced pressure.
- The residue is purified by silica gel column chromatography to yield the desired neopentyl ester.

Lactonization of ω -Hydroxyacids

The reagent is effective in promoting the intramolecular esterification (lactonization) of ω -hydroxyacids to form lactones, including medium and large ring systems (up to 16-membered rings).^[2]

Conversion of Primary Alcohols to Alkylating Agents

Primary alcohols can be converted into effective alkylating agents using **N,N-Dimethylformamide dineopentyl acetal**. This is particularly useful for the alkylation of thiols.
[2]

Safety and Handling

N,N-Dimethylformamide dineopentyl acetal is a flammable liquid and should be handled with appropriate safety precautions. It is sensitive to moisture and should be stored under an inert atmosphere. It may cause skin and eye irritation. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

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References

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- 4. Application of N,N-dimethylformamide dineopentyl acetal for efficient anchoring of N alpha-9-fluorenylmethyloxycarbonylamino acids as p-alkoxybenzyl esters in solid-phase peptide synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
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